

# (2R,4R)-Landiolol Reference Standard: Certification and Chiral Analysis Guide

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## Compound of Interest

Compound Name: Landiolol, (2R,4R)-

CAS No.: 144256-25-7

Cat. No.: B8819005

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## Executive Summary: The Stereochemical Imperative

In the development of ultra-short-acting beta-blockers like Landiolol Hydrochloride, stereochemical purity is not merely a regulatory checkbox—it is the determinant of efficacy and safety.<sup>[1]</sup> Landiolol is chemically designed as the (S,S)-isomer (specifically [(4S)-2,2-dimethyl-1,3-dioxolan-4-yl]methyl 3-[4-[(2S)-2-hydroxy-3-[2-(morpholine-4-carboxylamino)ethylamino]propoxy]phenyl]propanoate).<sup>[1][2][3]</sup>

The (2R,4R)-Landiolol isomer represents the full enantiomer (distomer) of the active pharmaceutical ingredient (API).<sup>[1]</sup> Its presence indicates fundamental failures in the chiral synthesis or resolution processes. This guide provides a technical comparison of analytical methodologies for identifying this critical impurity and outlines the rigorous certification protocol required for the (2R,4R)-Landiolol Reference Standard.<sup>[1]</sup>

## Technical Comparison: Chiral Separation Strategies

The core challenge in Landiolol analysis is separating the (2R,4R) enantiomer from the (S,S) API and the diastereomers ((2R,4S) and (2S,4R)).<sup>[1]</sup> Below, we compare the two dominant industry standards: Traditional Normal Phase (NP) vs. Modern Reversed-Phase (RP) Chiral HPLC.

## Comparative Performance Analysis

Feature	Method A: Traditional Normal Phase	Method B: Immobilized Reversed-Phase (Recommended)
Column Chemistry	Coated Amylose/Cellulose (e.g., Chiralpak AD-H)	Immobilized Cellulose (e.g., YMC Chiral Art Cellulose-SB)
Mobile Phase	Hexane / Isopropanol / DEA	Acetonitrile / Aqueous Buffer (pH 4-5)
Solubility	Poor for Landiolol HCl (requires free base conversion)	Excellent for Landiolol HCl salt
MS Compatibility	Incompatible (Non-volatile solvents)	High (Compatible with ESI-MS)
Resolution ( )	High ( )	Moderate to High ( )
Cost/Run	High (Solvent consumption)	Low (Aqueous based)
Robustness	Low (Sensitive to moisture/temperature)	High (Immobilized phase is stable)

Expert Insight: While Normal Phase has historically been the "gold standard" for chiral resolution, it requires the Landiolol salt to be neutralized to its free base form to dissolve in Hexane, introducing sample preparation errors. The Reversed-Phase method using immobilized selectors (Method B) allows direct injection of the hydrochloride salt, minimizing degradation and enabling LC-MS confirmation of the (2R,4R) peak.[1]

## Experimental Protocol: Reversed-Phase Chiral Analysis

This protocol is designed to be a self-validating system. It includes a System Suitability Test (SST) that must pass before data is accepted.[1]

### A. Reagents & Standards[1][4][5][6]

- Analyte: Landiolol Hydrochloride API.[1][4]

- Primary Standard: (2R,4R)-Landiolo Reference Standard (Certified >98% chiral purity).[1]
- Column: YMC Chiral Art Cellulose-SB (5  $\mu$ m, 250 x 4.6 mm) or equivalent immobilized cellulose phase.[1][5]
- Mobile Phase A: 20 mM Ammonium Bicarbonate (pH 7.0 with DEA) or 0.1% DEA in Water.
- Mobile Phase B: Acetonitrile (HPLC Grade).[1][5]

## B. Instrument Parameters

- Flow Rate: 1.0 mL/min[1][6]
- Temperature: 25°C
- Detection: UV @ 220 nm (primary), 254 nm (secondary)[1]
- Gradient: Isocratic 60:40 (Buffer:ACN) recommended for robust enantiomer separation.[1]

## C. Step-by-Step Workflow

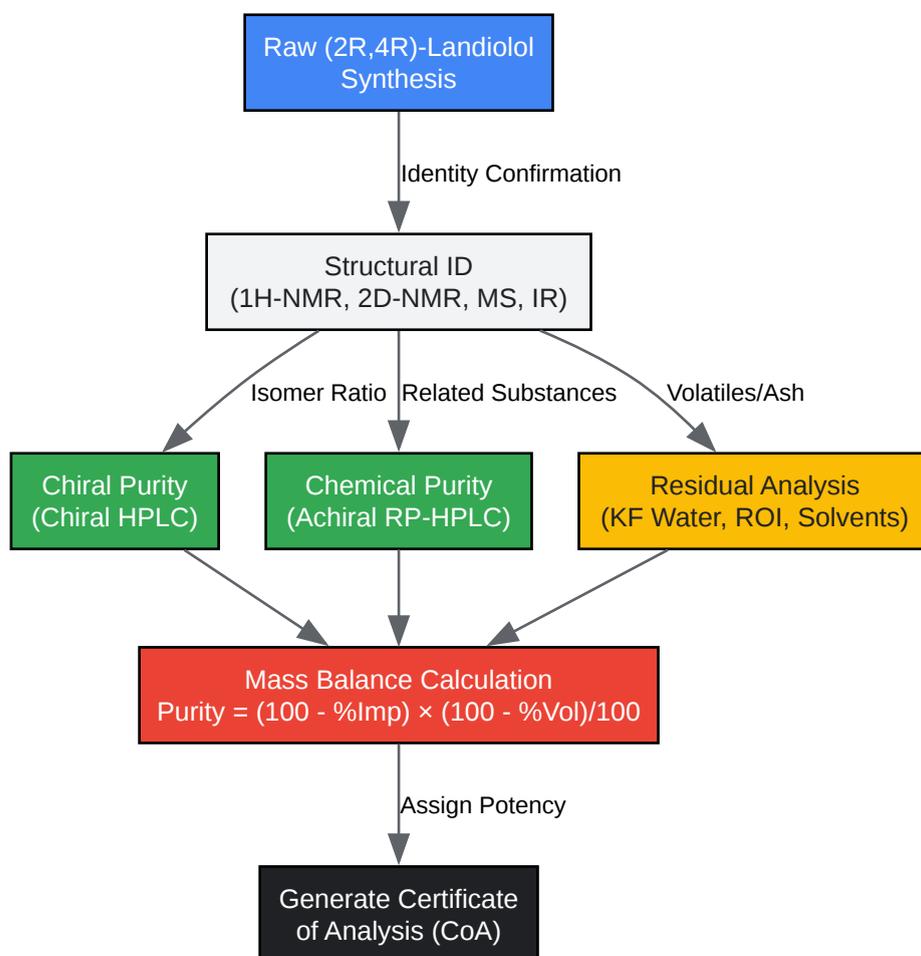
- Standard Preparation:
  - Dissolve 5 mg of (2R,4R)-Landiolo Reference Standard in 10 mL of Mobile Phase (Concentration: 0.5 mg/mL).
  - Critical Step: Sonicate for 2 mins to ensure complete solvation of the salt form.
- Resolution Solution (SST):
  - Prepare a mixture containing 0.5 mg/mL Landiolo API (S,S) spiked with 0.05 mg/mL (2R,4R)-Standard (10% spike).
  - Why: This confirms the column's ability to separate the minor impurity from the major peak.
- Execution:
  - Inject Blank (Mobile Phase).[1]

- Inject SST Resolution Solution (6 replicates).
- Acceptance Criteria:
  - Resolution (  
  
) between (S,S) and (2R,4R) peaks  
  
.[1]
  - Tailing factor  
  
.[1]
  - RSD of retention times  
  
.[1]
- Sample Analysis:
  - Inject Landiolol API samples.[1] Calculate % (2R,4R) using the external standard method.

## Certification of the (2R,4R)-Landiolol Standard[1][9]

To use the (2R,4R) isomer as a quantitative reference standard, it must undergo a rigorous "Mass Balance" certification.[1] A simple HPLC purity check is insufficient due to the potential for water and inorganic salt retention.

## Certification Logic Diagram



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Figure 1: The Mass Balance approach for certifying reference standards ensures that the assigned potency accounts for water, residual solvents, and chromatographic impurities.

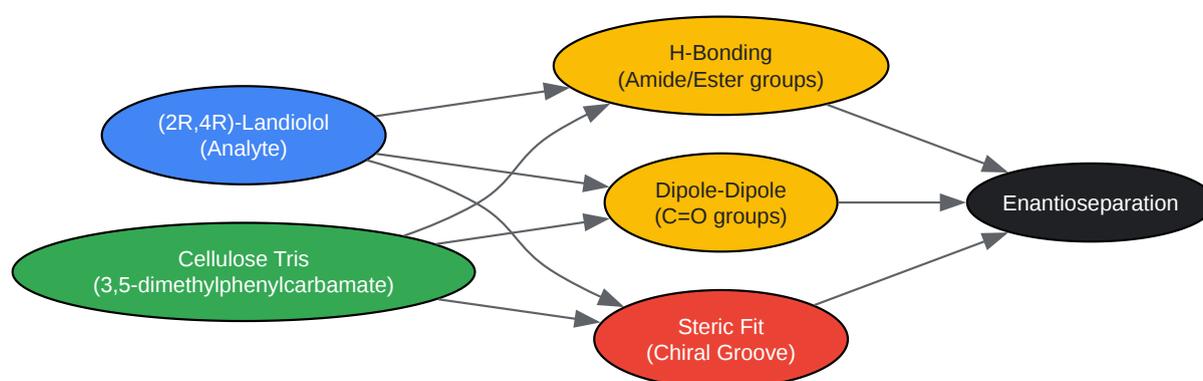
## Required Analytical Data for Certification[1]

- Proton NMR (
  - NMR): Must confirm the 2,2-dimethyl-1,3-dioxolan structure and the morpholine ring.
  - Diagnostic Signal: The chiral centers at C2 and C4 of the dioxolane ring will show distinct splitting patterns compared to the (S,S) isomer in sensitive environments, though often identical in achiral solvents.
- Chiral HPLC Purity: Determines the enantiomeric excess (ee). The (2R,4R) standard should have < 0.5% (S,S) isomer.[1]

- Karl Fischer (KF): Landiolol HCl is hygroscopic.[1] Water content must be quantified (typically 0.5% - 2.0%).[1]
- Residue on Ignition (ROI): Ensures no inorganic salts (e.g., sodium chloride from synthesis) are present.[1]

## Mechanism of Chiral Recognition[10]

Understanding why the separation works allows for better troubleshooting.[1] The recommended immobilized cellulose columns utilize a "3-point interaction" mechanism.[1]



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Figure 2: The 3-point interaction model. The (2R,4R) isomer fits differently into the chiral grooves of the polysaccharide selector than the (S,S) isomer, resulting in different retention times.

## References

- Murakami, T., et al. (2014).[1] Structural analysis of an impurity of the drug landiolol. Journal of Pharmaceutical and Biomedical Analysis.
- European Pharmacopoeia (Ph.[1] Eur.). Chromatographic Separation Techniques (2.2.46).
- YMC Co., Ltd. Separation of impurities from Landiolol and its analogues using Chiral Art Cellulose-SB.

- PubChem.Landirolol Hydrochloride, (2R,4R)- Compound Summary.
- LGC Standards.Landirolol Hydrochloride Reference Materials.

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## Sources

- [1. Landirolol Hydrochloride | LGC Standards \[lgcstandards.com\]](#)
- [2. Structural analysis of an impurity of the drug landirolol - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. pharmaffiliates.com \[pharmaffiliates.com\]](#)
- [5. Separation of impurities from Landirolol and its analogues-Hanking Instrument & Equipment \[en.shhanking.com\]](#)
- [6. CN101271085A - Method for analytical separation of Landirolol Hydrochloride and its intermediate body by HPLC method - Google Patents \[patents.google.com\]](#)
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